Technical Application Note: Ammonium Phenylacetate in Functional Fragrance & Controlled Release Systems[1]

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Compound of Interest

Compound Name:	*Azane;phenyl acetate*
Cat. No.:	*B8111885*

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Abstract

Ammonium Phenylacetate (CAS 1012-19-7) represents a specialized, pH-dependent delivery system for the phenylacetate anion, the primary olfactory driver of honey, civet, and floral-animalic notes. Unlike its parent compound, Phenylacetic Acid (PAA), which is sparingly soluble in water and difficult to handle, the ammonium salt offers high aqueous solubility and a unique "flash-off" release mechanism. This guide details the physicochemical properties, regulatory constraints (DEA List I), and formulation protocols for utilizing Ammonium Phenylacetate as a latent fragrance precursor in functional applications.

Regulatory & Safety Warning (Critical)

DEA LIST I CHEMICAL DESIGNATION Researchers must be acutely aware that Phenylacetic acid, its esters, and its salts (including Ammonium Phenylacetate) are classified as List I Chemicals by the United States Drug Enforcement Administration (DEA) under the Controlled Substances Act (21 CFR 1310.02).[1]

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- Implication: These compounds are precursors in the illicit manufacture of amphetamine and methamphetamine (P2P synthesis).[1]
- Compliance: Purchase, storage, and usage require strict record-keeping, end-user verification, and potentially DEA registration depending on quantities.[2]
- Safety: In addition to regulatory controls, the compound releases ammonia upon hydrolysis.[1] Work in well-ventilated areas.[1]

Chemical Identity & Olfactory Mechanics[1][4][5][6]

Physicochemical Profile[7]

Property	Specification
Chemical Name	Ammonium Phenylacetate
CAS Number	1012-19-7
Molecular Formula	
Molecular Weight	153.18 g/mol
Solubility (Water)	High (>500 g/L estimate); PAA is only ~15 g/L
Appearance	White crystalline solid or hygroscopic powder
Odor Profile (Salt)	Faint, ammoniacal; lacks the potent honey note of the acid.[1][3]
Odor Profile (Released)	Sweet, Honey, Animalic, Civet, Rose-like (upon dissociation).

The Dissociation Mechanism

The utility of Ammonium Phenylacetate lies in its acid-base equilibrium.[1] As a salt, it is non-volatile and relatively odorless (excluding trace ammonia).[1] Upon application to a substrate (skin, fabric, paper) or a shift in pH, the equilibrium shifts to release the volatile free acid.

Mechanism:

[1]

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- In Solution (High pH): Equilibrium favors the salt.[1] The solution is stable and water-soluble.[1]
- Upon Drying: Ammonia (

) is volatile and evaporates ("flashes off").[1] As

  leaves the system, Le Chatelier's principle drives the reaction to the right, generating Phenylacetic Acid, which remains on the substrate as a long-lasting heart/base note.

Visualization: pH-Dependent Release Pathway

The following diagram illustrates the formulation logic, transitioning from a stable aqueous stock to the active olfactory release.

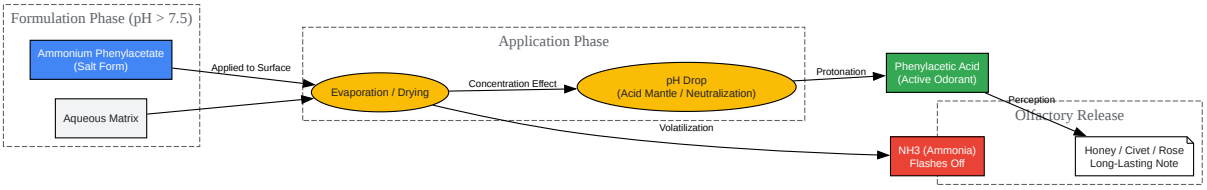

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Figure 1: The dissociation workflow of Ammonium Phenylacetate, demonstrating the transition from a stable, soluble salt to the active fragrance compound via ammonia evaporation.

Application Protocols

Protocol A: Preparation of High-Concentration Aqueous Stock

Objective: Create a stable, water-soluble delivery system for Phenylacetic Acid equivalents.
Rationale: Phenylacetic acid precipitates in water.[1] Using the ammonium salt allows for clear

aqueous solutions used in sprays or functional cleansers.[1]

Materials:

- Phenylacetic Acid (Solid, High Purity)
- Ammonium Hydroxide (28-30% solution)
- Deionized Water[1]
- pH Meter[1]

Procedure:

- Calculation: Calculate the molar equivalent. 136.15 g of Phenylacetic Acid requires ~17 g of Ammonia (

).[1]
- Slurry Creation: In a beaker, suspend 13.6 g of Phenylacetic Acid in 80 mL of Deionized Water. (Note: It will not dissolve; it will form a slurry).[1]
- Neutralization: Under constant stirring, dropwise add Ammonium Hydroxide. Monitor pH.
- Endpoint: Continue addition until the solution turns clear and the pH reaches 8.0 - 8.5.
  - Note: A slightly alkaline pH ensures the equilibrium stays on the salt side, preventing premature precipitation of the acid.[1]
- Dilution: Adjust final volume to 100 mL with water.
- Result: You now have a ~15% w/v solution of Ammonium Phenylacetate.[1]

Protocol B: Functional "Scent-Reveal" Surface Cleaner

Objective: Formulate a hard-surface cleaner that smells neutral/clean in the bottle but leaves a honey-floral residual scent upon drying.

Formulation Table:

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Ingredient	% w/w	Function
Ammonium Phenylacetate Stock (15%)	2.00	Latent Fragrance Precursor
Sodium Laureth Sulfate (SLES)	5.00	Surfactant (Cleaning)
Ethanol (95%)	5.00	Solvent / Flash-off accelerator
Ammonium Hydroxide (dilute)	q.s.[1]	pH Adjuster (Target pH 9.0)
Deionized Water	to 100	Carrier

Methodology:

- Dissolve SLES in water.[1]
- Add Ethanol.[1]
- Add Ammonium Phenylacetate Stock.[1]
- Critical Step: Check pH.[1] If pH < 8.5, the solution may smell of Phenylacetic Acid (honey/urine) immediately.[1] Adjust with dilute Ammonium Hydroxide to pH 9.0 to "lock" the scent in salt form.[1]
- Validation: Apply to a glass slide. The wet liquid should smell faintly ammoniacal/soapy.[1] After 5 minutes (dry), the slide should emit a distinct sweet/honey odor.[1]

Analytical Validation

To ensure regulatory compliance and formulation stability, High-Performance Liquid Chromatography (HPLC) is the standard for quantification.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150 mm, 5 µm).[1]
- Mobile Phase: Acetonitrile : Water (adjusted to pH 3.0 with Phosphoric Acid) [40:60].[1]

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- Note: Low pH mobile phase converts all salt to acid form for consistent detection.[1]

- Flow Rate: 1.0 mL/min.[1]
- Detection: UV @ 210 nm or 254 nm.[1]
- Retention Time: Phenylacetic acid typically elutes between 3–5 minutes depending on column length.[1]

Trans-disciplinary Insight: Pharmaceutical Overlap

Audience Note for Drug Developers: While this guide focuses on fragrance, the chemistry mirrors the pharmaceutical management of Hyperammonemia (Urea Cycle Disorders).

- Drug: Sodium Phenylacetate / Sodium Benzoate (Ammonul).[1][4]
- Mechanism: Phenylacetate conjugates with Glutamine to form Phenylacetylglutamine, which is excreted renally, effectively removing waste nitrogen.[1]
- Relevance: The solubility data and stability profiles of Ammonium Phenylacetate in this guide are directly translatable to understanding the behavior of phenylacetate salts in biological buffers.[1]

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- To cite this document: BenchChem. [Technical Application Note: Ammonium Phenylacetate in Functional Fragrance & Controlled Release Systems[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8111885/docs#technical-application-note-ammonium-phenylacetate-in-functional-fragrance-controlled-release-systems-1]

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